

An In-depth Technical Guide to Fenoxy carb-13C6: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fenoxy carb-13C6

Cat. No.: B12410062

[Get Quote](#)

This technical guide provides a comprehensive overview of the chemical properties, structure, and analytical methodologies for **Fenoxy carb-13C6**, an isotopically labeled form of the insect growth regulator Fenoxy carb. This document is intended for researchers, scientists, and professionals in drug development and environmental analysis who utilize stable isotope-labeled compounds as internal standards for quantitative analysis.

Chemical Properties

Fenoxy carb-13C6 is a stable isotope-labeled analog of Fenoxy carb, where six carbon atoms in the phenyl ring have been replaced with Carbon-13 isotopes. This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based analytical techniques. The physical and chemical properties of **Fenoxy carb-13C6** are summarized below, alongside the properties of its unlabeled counterpart for comparison.

Table 1: General and Chemical Properties of **Fenoxy carb-13C6** and Fenoxy carb

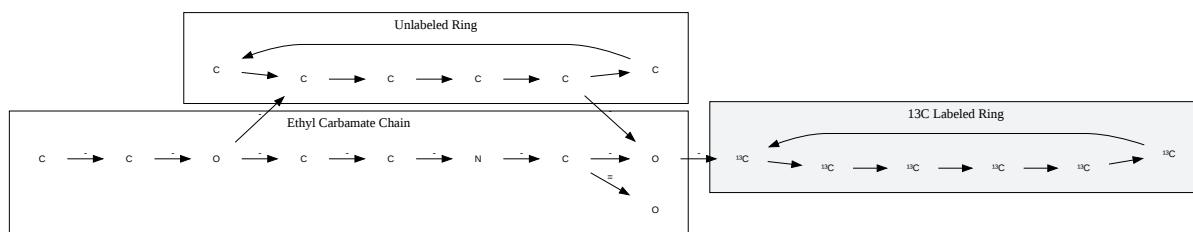
Property	Fenoxy carb-13C6	Fenoxy carb (unlabeled)
IUPAC Name	ethyl N-[2-(4-phenoxyphenoxy)ethyl]carbamate-d6	ethyl N-[2-(4-phenoxyphenoxy)ethyl]carbamate[1][2]
CAS Number	Not explicitly available, 72490-01-8 for unlabeled[1][2][3]	72490-01-8
Molecular Formula	¹³ C ₆ C ₁₁ H ₁₉ NO ₄	C ₁₇ H ₁₉ NO ₄
Molecular Weight	307.29 g/mol	301.34 g/mol
Canonical SMILES	CCOC(=O)NCCOC1=CC=C(C=C1)OC2=CC=CC=C2	CCOC(=O)NCCOC1=CC=C(C=C1)OC2=CC=CC=C2
InChI Key	HJUFTIJOISQSKQ-UHFFFAOYSA-N	HJUFTIJOISQSKQ-UHFFFAOYSA-N
Appearance	White crystalline solid	White crystalline solid
Purity	≥ 98.0%	Analytical standard grade available
Isotopic Enrichment	≥ 99% ¹³ C	Not Applicable
Stability	Stable for ≥ 1 year under recommended storage	Stable under recommended storage conditions

Table 2: Solubility and Physical Constants of Fenoxy carb

Property	Value	Conditions
Water Solubility	6.00 mg/L	at 20 °C
Solubility in Organic Solvents	Soluble in ethanol (510 g/L), acetone (770 g/L), toluene (630 g/L), n-octanol (130 g/L)	at 25 °C
Slightly soluble in n-hexane (5.3 g/L)	at 25 °C	
Melting Point	53-54 °C	Not specified
Vapor Pressure	0.0078 mPa	at 20 °C
Octanol-Water Partition Coefficient (logP)	4.3010	Not specified

Chemical Structure

The chemical structure of Fenoxy carb consists of a carbamate functional group linked to a phenoxyphenoxy ethyl moiety. In **Fenoxy carb-13C6**, six carbon atoms on one of the phenyl rings are substituted with ¹³C isotopes.



[Click to download full resolution via product page](#)

Caption: Chemical structure of **Fenoxy carb-13C6**.

Experimental Protocols

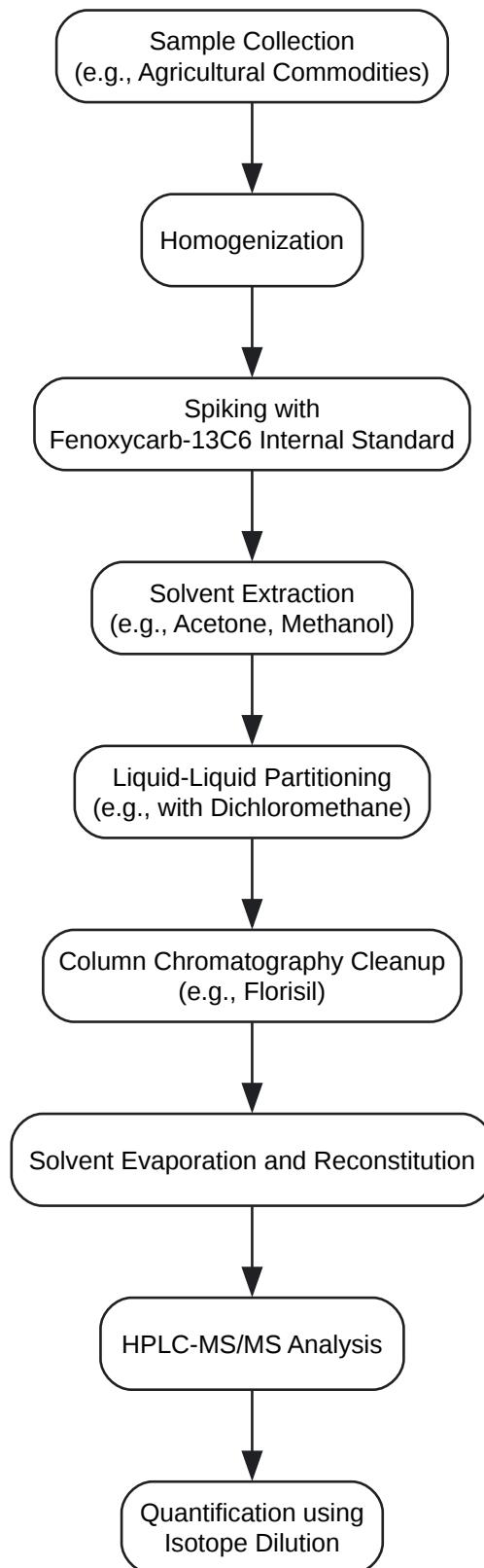
While the specific synthesis protocol for **Fenoxy carb-13C6** is proprietary to the manufacturers, a general synthesis for unlabeled Fenoxy carb has been described. A plausible route for the labeled compound would involve the use of a ¹³C₆-labeled precursor. A general multi-step synthesis for Fenoxy carb is as follows:

- Etherification: 4-phenoxyphenol is reacted with 2-chloroethylamine to form the intermediate, 2-(4-phenoxyphenoxy)ethylamine.
- Carbamate Formation: The intermediate is then reacted with ethyl chloroformate in the presence of a base, such as triethylamine, to yield Fenoxy carb. This reaction is typically performed in an organic solvent like dichloromethane under anhydrous conditions.

For the synthesis of **Fenoxy carb-13C6**, a potential starting material would be [¹³C₆]-phenol, which can be used to synthesize the labeled 4-phenoxyphenol precursor.

A common application for **Fenoxy carb-13C6** is as an internal standard in the quantification of Fenoxy carb residues in various matrices. A typical workflow for such an analysis using High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) is outlined below.

Workflow for Fenoxy carb Residue Analysis



[Click to download full resolution via product page](#)

Caption: General workflow for the analysis of Fenoxy carb residues.

Detailed Experimental Steps:

- **Sample Preparation:** A representative sample (e.g., fruit, vegetable, or soil) is homogenized. A known amount of **Fenoxy carb-13C6** internal standard is added to the homogenized sample.
- **Extraction:** The target analyte and the internal standard are extracted from the matrix using an organic solvent such as acetone or methanol.
- **Partitioning:** The extract is then subjected to liquid-liquid partitioning, for instance, with dichloromethane, to separate the analytes from water-soluble components.
- **Cleanup:** To remove interfering matrix components, the extract is purified using column chromatography, commonly with a Florisil stationary phase.
- **Analysis:** The purified extract is concentrated and analyzed by a suitable instrumental technique, such as High-Performance Liquid Chromatography coupled with a Mass Spectrometer (HPLC-MS) or a UV detector. Quantification is achieved by comparing the signal of the native Fenoxy carb to that of the known concentration of the **Fenoxy carb-13C6** internal standard.

A fast HPLC method has also been developed for the determination of Fenoxy carb in veterinary shampoo using a fused-core column. This method involves sample dilution with the mobile phase followed by direct injection into the HPLC system.

Applications

Fenoxy carb-13C6 is primarily used as an internal standard in analytical laboratories for the accurate quantification of Fenoxy carb in environmental and biological samples. Its use in isotope dilution mass spectrometry allows for the correction of matrix effects and variations in sample preparation and instrument response, leading to highly accurate and precise measurements. This is crucial for regulatory monitoring of pesticide residues in food and the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fenoxy carb | C17H19NO4 | CID 51605 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. bcpcpesticidecompendium.org [bcpcpesticidecompendium.org]
- 3. schd-shimadzu.com [schd-shimadzu.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Fenoxy carb-13C6: Chemical Properties and Structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12410062#fenoxy carb-13c6-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

